

2-Bromo-1-ethyl-4-nitrobenzene: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **2-Bromo-1-ethyl-4-nitrobenzene**

Cat. No.: **B1291988**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling protocols for **2-Bromo-1-ethyl-4-nitrobenzene** (CAS No. 52121-34-3). Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, the information presented herein is synthesized from data on structurally similar chemicals and the parent compound, nitrobenzene. All procedures should be conducted only after a thorough, site-specific risk assessment by qualified personnel.

Hazard Identification and Classification

While a definitive GHS classification for **2-Bromo-1-ethyl-4-nitrobenzene** is not readily available, based on analogous compounds such as other bromonitrobenzene derivatives, the following hazards are anticipated.^{[1][2]} The parent compound, nitrobenzene, is known to cause methemoglobinemia and is classified as possibly carcinogenic to humans (Group 2B) by the International Agency for Research on Cancer (IARC).^{[3][4]}

Anticipated GHS Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Acute Toxicity (Oral, Dermal, Inhalation)	4 (Anticipated)	H302, H312, H332: Harmful if swallowed, in contact with skin, or if inhaled

Anticipated GHS Pictograms:

- Exclamation Mark (GHS07): For skin, eye, and respiratory irritation.
- Health Hazard (GHS08): Due to the potential for more severe target organ effects based on the nitrobenzene moiety.
- Skull and Crossbones (GHS06): Possible for acute toxicity, pending specific data.

Signal Word: Warning

Precautionary Statements (Anticipated):

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264		Wash face, hands and any exposed skin thoroughly after handling.
P270		Do not eat, drink or smoke when using this product.
P271		Use only outdoors or in a well-ventilated area.
P280		Wear protective gloves/protective clothing/eye protection/face protection.
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312		Call a POISON CENTER or doctor if you feel unwell.
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
Disposal	P501	Dispose of contents/container to an approved waste disposal

plant.

Physical and Chemical Properties

Limited experimental data for the physical and chemical properties of **2-Bromo-1-ethyl-4-nitrobenzene** is available. The following table includes computed data from PubChem and observations from scientific literature.[\[5\]](#)

Property	Value	Source
Molecular Formula	C8H8BrNO2	PubChem [5]
Molecular Weight	230.06 g/mol	PubChem [5]
Appearance	Yellow oil	Patent Literature
CAS Number	52121-34-3	Chemical Abstract Services

Experimental Protocols

General Handling and Storage

Protocol ID: GH-001

Objective: To outline the standard procedures for the safe handling and storage of **2-Bromo-1-ethyl-4-nitrobenzene** in a laboratory setting.

Methodology:

- Engineering Controls: All manipulations of **2-Bromo-1-ethyl-4-nitrobenzene** must be performed in a certified chemical fume hood to minimize inhalation exposure. Ensure that a safety shower and eyewash station are readily accessible.
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear chemical safety goggles and a face shield.
 - Skin Protection: A flame-retardant lab coat and chemically resistant gloves (Nitrile rubber is a common recommendation for nitro- and bromo-aromatic compounds) are mandatory.

Inspect gloves for integrity before each use.

- Respiratory Protection: If there is a risk of generating aerosols or if working outside a fume hood, a NIOSH-approved respirator with organic vapor cartridges is required.
- Handling Procedures:
 - Avoid direct contact with skin, eyes, and clothing.
 - Use only spark-proof tools and explosion-proof equipment.
 - Ground all containers and transfer equipment to prevent static discharge.
 - Prepare a spill kit appropriate for organic compounds before beginning work.
- Storage:
 - Store in a tightly closed, properly labeled container.
 - Keep in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.
 - Store separately from strong oxidizing agents and incompatible materials.

Accidental Release Measures

Protocol ID: AR-001

Objective: To provide a clear procedure for responding to an accidental spill of **2-Bromo-1-ethyl-4-nitrobenzene**.

Methodology:

- Immediate Actions:
 - Evacuate all non-essential personnel from the spill area.
 - Ensure the area is well-ventilated.
 - Eliminate all ignition sources.

- Containment:
 - Wearing the appropriate PPE, contain the spill using an inert absorbent material such as sand, earth, or vermiculite. Do not use combustible materials like sawdust.
- Clean-up:
 - Carefully collect the absorbed material into a labeled, sealable container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent (e.g., acetone), followed by soap and water.
- Reporting:
 - Report the incident to the appropriate environmental health and safety officer.

First Aid Measures

Protocol ID: FA-001

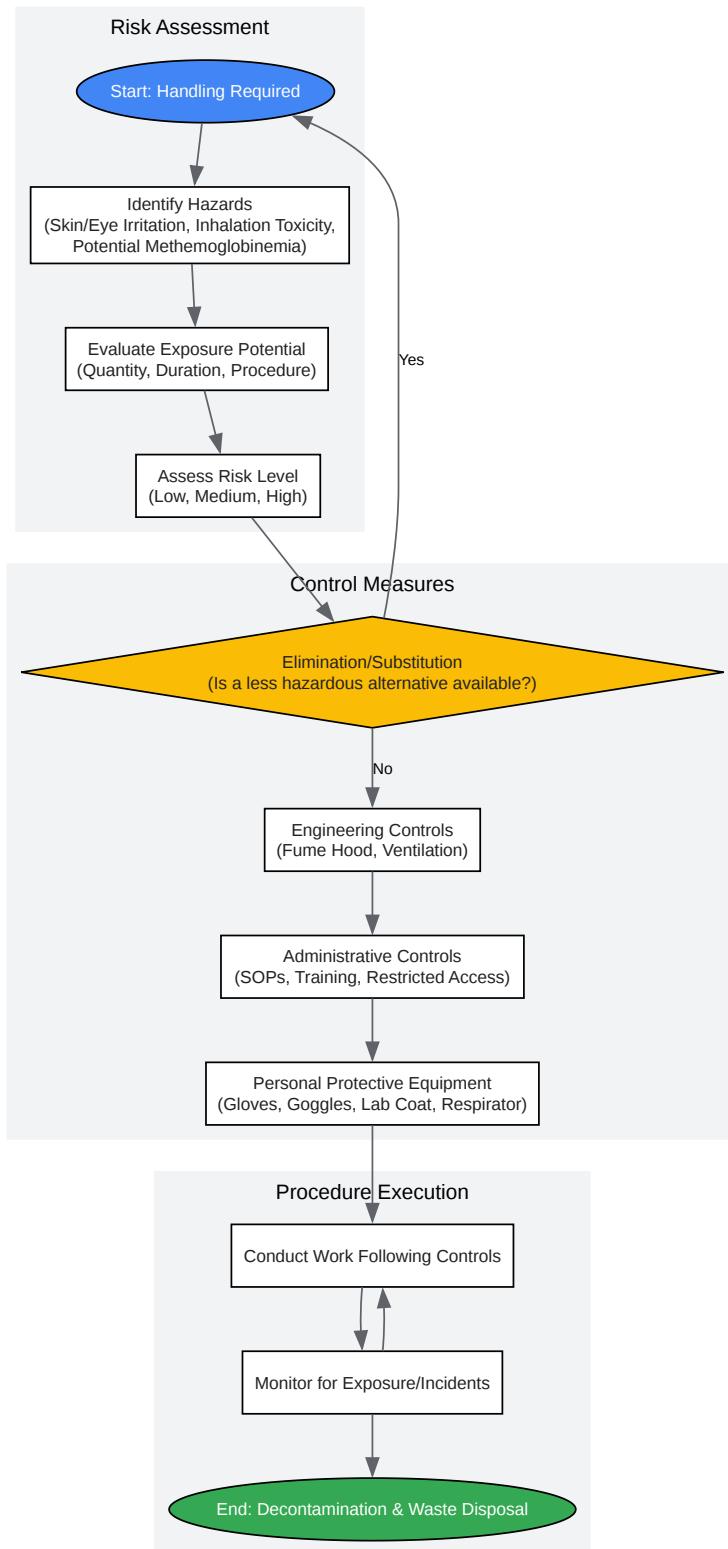
Objective: To describe the immediate first aid response to exposure to **2-Bromo-1-ethyl-4-nitrobenzene**.

Methodology:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Mandatory Visualizations

Risk Assessment and Control Workflow for 2-Bromo-1-ethyl-4-nitrobenzene



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Caption: Risk assessment and control workflow for handling **2-Bromo-1-ethyl-4-nitrobenzene**.

Toxicological Information

Specific toxicological data for **2-Bromo-1-ethyl-4-nitrobenzene** is not available. The information below is based on the known toxicology of nitrobenzene.[3][4][6][7]

Acute Effects:

- The primary concern with acute exposure to nitrobenzene compounds is methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing the blood's ability to carry oxygen. Symptoms can include headache, dizziness, nausea, cyanosis (bluish skin), and in severe cases, respiratory depression and death.[3][6][7]

Chronic Effects:

- Prolonged or repeated exposure may lead to effects on the liver, spleen, and central nervous system.
- The International Agency for Research on Cancer (IARC) has classified nitrobenzene as "possibly carcinogenic to humans" (Group 2B).[3][4]

Toxicity Data (for Nitrobenzene):

Route	Species	Value
Oral LD50	Rat	640 mg/kg
Inhalation LC50	Rat	556 ppm (4 hours)[6]
Dermal LD50	Rabbit	780 mg/kg

Disposal Considerations

All waste containing **2-Bromo-1-ethyl-4-nitrobenzene** must be handled as hazardous waste.

- Collect waste in a designated, properly labeled, and sealed container.

- Dispose of the waste through a licensed hazardous waste disposal company in accordance with all local, state, and federal regulations.
- Do not dispose of down the drain or in general waste.

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